

Potential Therapeutic Targets of Phthalimidylbenzenesulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: Phthalimidylbenzenesulfonyl chloride

Cat. No.: B160570

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Disclaimer: Direct experimental data on the specific therapeutic targets of **Phthalimidylbenzenesulfonyl chloride** is limited in publicly available scientific literature. This guide, therefore, extrapolates potential therapeutic targets by examining the well-documented biological activities of its constituent chemical moieties: the phthalimide group and the benzenesulfonyl chloride group, which upon reaction to form a sulfonamide, results in a benzenesulfonamide scaffold. This document is intended for researchers, scientists, and drug development professionals to provide a foundational understanding of potential applications and to guide future research.

Introduction

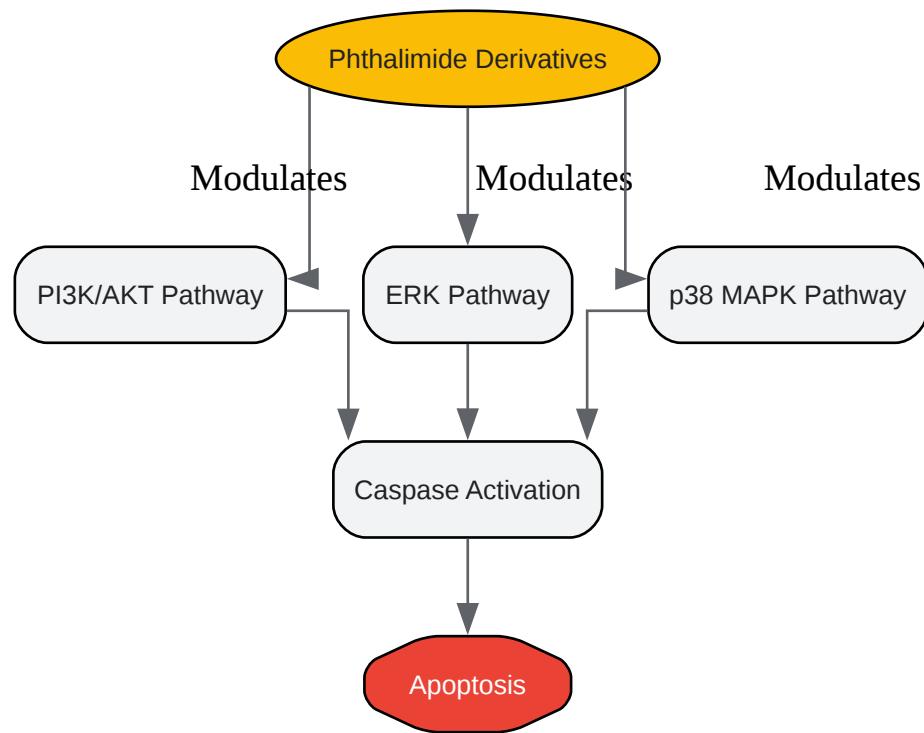
Phthalimidylbenzenesulfonyl chloride is a molecule combining two pharmacologically significant scaffolds. Phthalimide derivatives are known for a wide range of biological activities, including anti-inflammatory, immunomodulatory, and anticancer effects. Similarly, the benzenesulfonamide moiety is a cornerstone of many clinically approved drugs and is recognized for its anticancer and antimicrobial properties. The conjugation of these two scaffolds suggests that **Phthalimidylbenzenesulfonyl chloride** and its derivatives could exhibit a synergistic or multi-targeted pharmacological profile. This guide explores the potential therapeutic targets by dissecting the known targets of each scaffold.

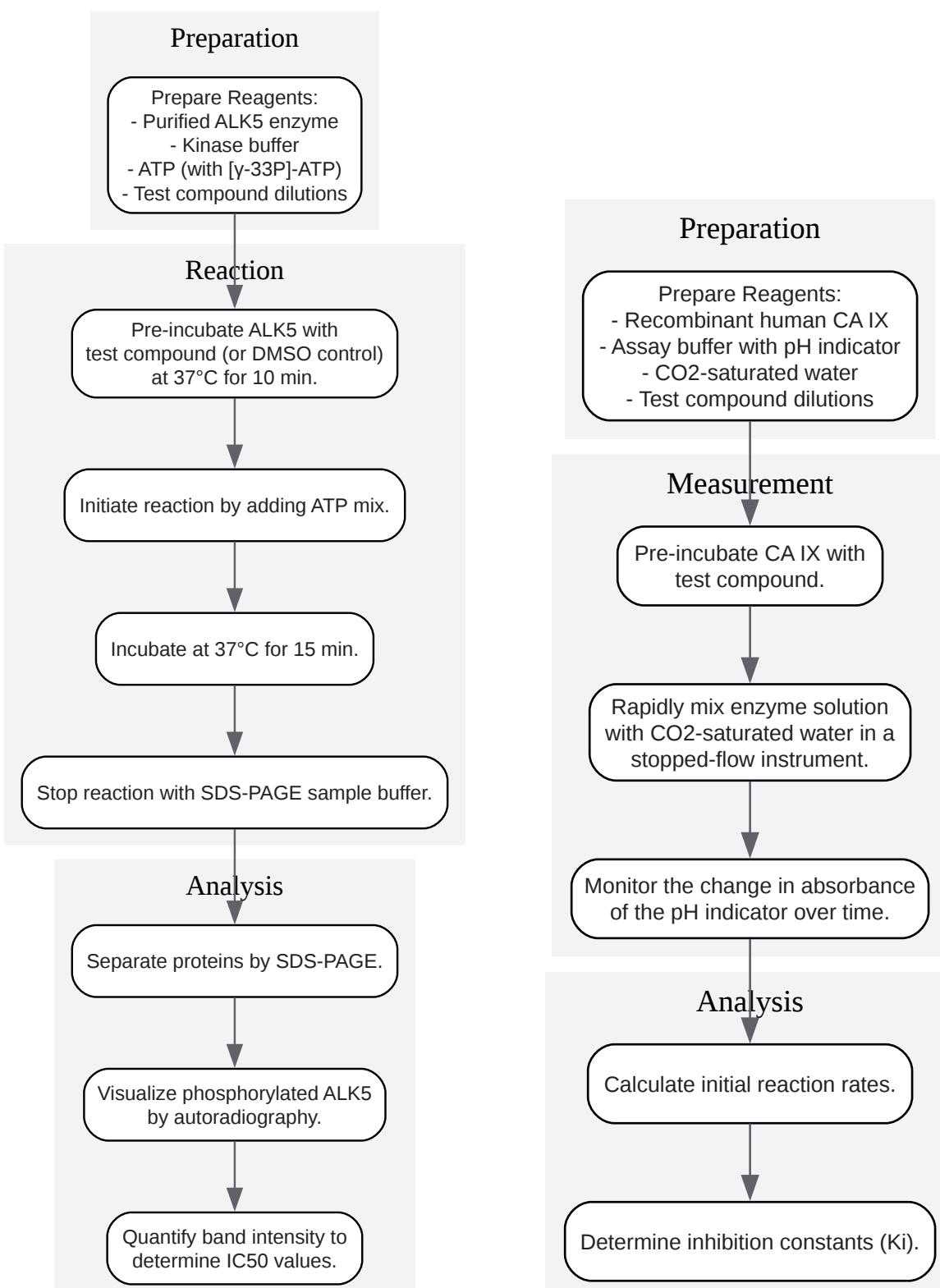
Potential Therapeutic Targets Inherited from the Phthalimide Moiety

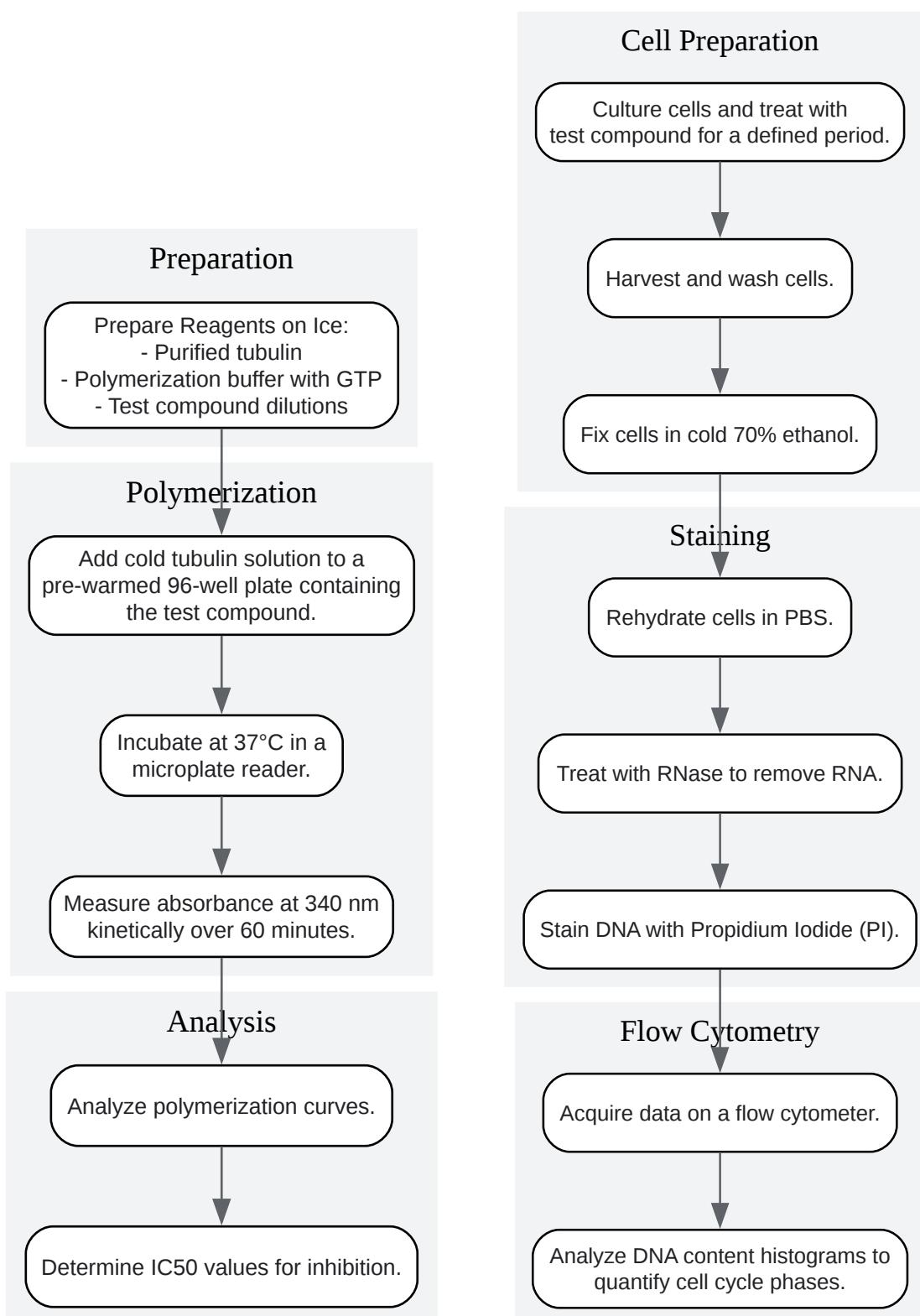
The phthalimide scaffold is a versatile pharmacophore present in numerous compounds with diverse therapeutic applications. Key biological pathways and molecular targets associated with phthalimide derivatives are outlined below.

Inhibition of Transforming Growth Factor- β (TGF- β) Signaling

The TGF- β signaling pathway is a critical regulator of cell growth, differentiation, and apoptosis. Its dysregulation is implicated in various diseases, including cancer and fibrosis. Certain phthalimide derivatives have been identified as inhibitors of the TGF- β type I receptor kinase (ALK5).





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